An In-depth Technical Guide to 4-tert-Butylbenzenesulfonyl Chloride

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Compound of Interest

Compound Name:	*4-Tert-amylbenzenesulfonyl chloride*
CAS No.:	*169677-20-7*
Cat. No.:	*B069959*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

This guide provides a comprehensive technical overview of 4-tert-butylbenzenesulfonyl chloride, a key reagent in organic synthesis. While the initial query mentioned "**4-tert-amylbenzenesulfonyl chloride**," publicly available scientific and commercial data predominantly point to the widespread use and documentation of the tert-butyl analogue. This document will, therefore, focus on 4-tert-butylbenzenesulfonyl chloride, assuming it to be the compound of interest for most research and development applications.

This sulfonyl chloride is characterized by the presence of a bulky tert-butyl group on the benzene ring, which imparts unique solubility and reactivity properties. These characteristics make it a valuable tool in the synthesis of pharmaceuticals, agrochemicals, and other specialty chemicals. This guide will delve into its fundamental properties, synthesis, reactivity, and applications, providing practical insights for its effective use in a laboratory setting.

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Core Physicochemical Properties

A thorough understanding of a reagent's physical and chemical properties is paramount for its safe and effective handling and for optimizing reaction conditions.

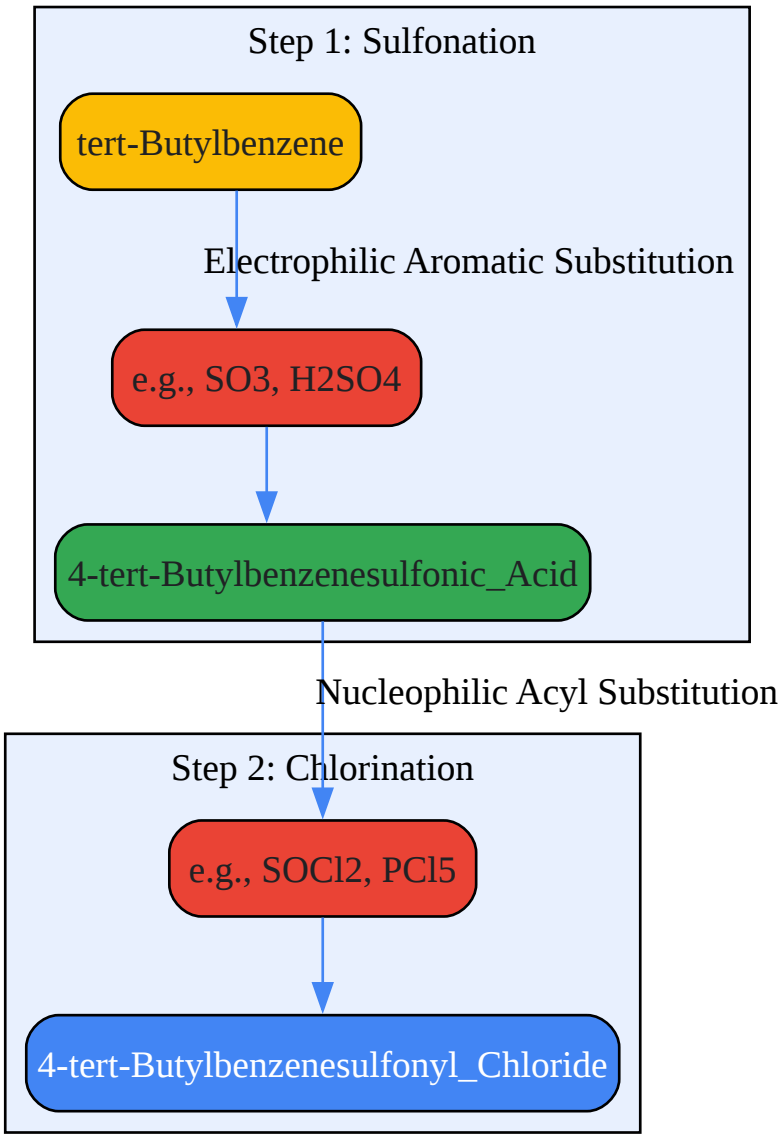
Property	Value	Source
CAS Number	15084-51-2	[1][2][3][4][5]
Molecular Weight	232.73 g/mol	[1][2][3][6]
Molecular Formula	$C_{10}H_{13}ClO_2S$	[3][4][6]
Appearance	Solid	[1][2]
Melting Point	78-81 °C	[1][2]
SMILES	CC(C)(C)c1ccc(cc1)S(Cl)(=O)=O	[1][2]
InChI	1S/C10H13ClO2S/c1-10(2,3)8-4-6-9(7-5-8)14(11,12)13/h4-7H,1-3H3	[1]

Synthesis and Mechanistic Considerations

The synthesis of 4-tert-butylbenzenesulfonyl chloride is typically achieved through the sulfonation of tert-butylbenzene followed by chlorination.

Workflow for the Synthesis of 4-tert-Butylbenzenesulfonyl Chloride

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Caption: A simplified workflow for the two-step synthesis of 4-tert-butylbenzenesulfonyl chloride.

Expertise in Practice: The choice of sulfonating and chlorinating agents is critical and depends on the desired scale and purity. For instance, using fuming sulfuric acid (oleum) as the sulfonating agent can lead to higher yields but may also result in polysulfonated byproducts. The subsequent chlorination with thionyl chloride is often preferred due to the gaseous nature of the byproducts (SO_2 and HCl), which simplifies purification.

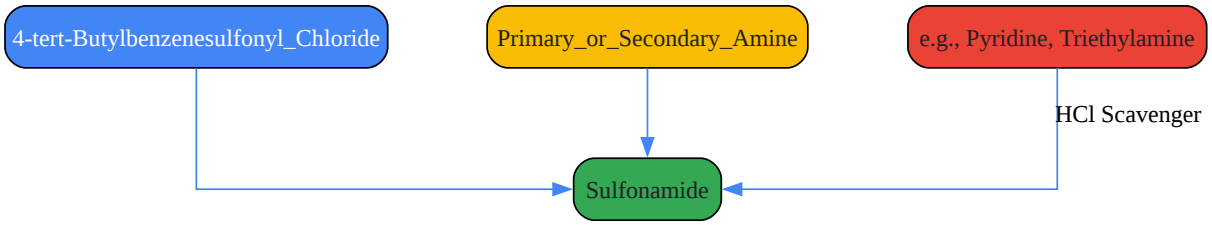
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Key Reactions and Applications in Drug Development

4-tert-Butylbenzenesulfonyl chloride is a versatile reagent primarily used for the introduction of the 4-tert-butylbenzenesulfonyl (busyl) group into molecules. This group can serve as a protecting group for amines, alcohols, and other nucleophiles, or it can be a key pharmacophore in the final active pharmaceutical ingredient (API).

Formation of Sulfonamides

The reaction with primary and secondary amines to form sulfonamides is a cornerstone of its application.



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Caption: General scheme for the synthesis of sulfonamides from 4-tert-butylbenzenesulfonyl chloride.

Trustworthiness of the Protocol: The inclusion of a non-nucleophilic base, such as pyridine or triethylamine, is essential. This base neutralizes the hydrochloric acid generated during the reaction, preventing the protonation of the starting amine, which would render it non-nucleophilic and halt the reaction. The progress of the reaction can be conveniently monitored by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).

Formation of Sulfonate Esters

The reaction with alcohols yields sulfonate esters, which are excellent leaving groups in nucleophilic substitution reactions.

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Experimental Protocol: Synthesis of a Sulfonate Ester

- Dissolution: Dissolve the alcohol (1 equivalent) in a suitable aprotic solvent (e.g., dichloromethane, tetrahydrofuran) under an inert atmosphere (e.g., nitrogen, argon).
- Cooling: Cool the solution to 0 °C in an ice bath. This is crucial to control the exothermicity of the reaction.
- Base Addition: Add a non-nucleophilic base (1.1-1.5 equivalents), such as triethylamine or pyridine, to the solution.
- Reagent Addition: Add 4-tert-butylbenzenesulfonyl chloride (1.1-1.2 equivalents) portion-wise to the cooled solution. The slow addition helps to maintain temperature control.
- Reaction Monitoring: Allow the reaction to warm to room temperature and stir until completion, as monitored by TLC or LC-MS.
- Workup: Quench the reaction with water or a saturated aqueous solution of ammonium chloride. Separate the organic layer, wash with brine, dry over anhydrous sodium sulfate, and concentrate in vacuo.
- Purification: Purify the crude product by column chromatography on silica gel to obtain the desired sulfonate ester.

Safety and Handling

As with all sulfonyl chlorides, 4-tert-butylbenzenesulfonyl chloride is a corrosive and moisture-sensitive compound. It is classified as a hazardous substance.

- Hazard Statements: H314 - Causes severe skin burns and eye damage.
- Precautionary Statements: P280 - Wear protective gloves/protective clothing/eye protection/face protection. P305+P351+P338 - IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P310 - Immediately call a POISON CENTER or doctor/physician.

Always handle this reagent in a well-ventilated fume hood, wearing appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab

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coat. In case of contact with skin or eyes, flush immediately with copious amounts of water and seek medical attention.

Conclusion

4-tert-Butylbenzenesulfonyl chloride is a valuable and versatile reagent in modern organic synthesis. Its unique properties, conferred by the tert-butyl group, make it an important building block in the development of new chemical entities. A thorough understanding of its properties, reactivity, and safe handling procedures, as outlined in this guide, is essential for its successful application in research and development.

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